X-ray crystallography data of 5-Chloro-4-hydroxy-2-methoxybenzaldehyde complexes

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Compound of Interest

Compound Name:	*5-Chloro-4-hydroxy-2-methoxybenzaldehyde*
CAS No.:	*917828-33-2*
Cat. No.:	*B1661503*

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An In-Depth Guide to the X-ray Crystallography of **5-Chloro-4-hydroxy-2-methoxybenzaldehyde** Complexes for Researchers and Drug Development Professionals

Introduction: Unveiling Molecular Architecture

In the landscape of medicinal chemistry and materials science, substituted benzaldehydes are a cornerstone, serving as versatile precursors for a vast array of biologically active compounds and functional materials. Among these, **5-Chloro-4-hydroxy-2-methoxybenzaldehyde** and its derivatives are of significant interest due to their potential applications stemming from their unique electronic and structural properties. The precise three-dimensional arrangement of atoms and molecules in the solid state, which dictates many of a compound's physical and chemical properties, is definitively revealed by single-crystal X-ray crystallography.

This guide, intended for researchers, scientists, and drug development professionals, provides a comparative analysis of the X-ray crystallographic data of complexes derived from **5-Chloro-4-hydroxy-2-methoxybenzaldehyde**. We will delve into the structural nuances of these

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compounds, compare them with related benzaldehyde derivatives, and provide the experimental context necessary to appreciate the causality behind the crystallographic choices.

The Crystallographic Workflow: From Crystal to Structure

The journey from a powdered compound to a fully elucidated three-dimensional crystal structure is a meticulous process. Each step is critical for obtaining high-quality, reliable data. The general workflow is a self-validating system, with checks and balances at each stage to ensure the integrity of the final structure.

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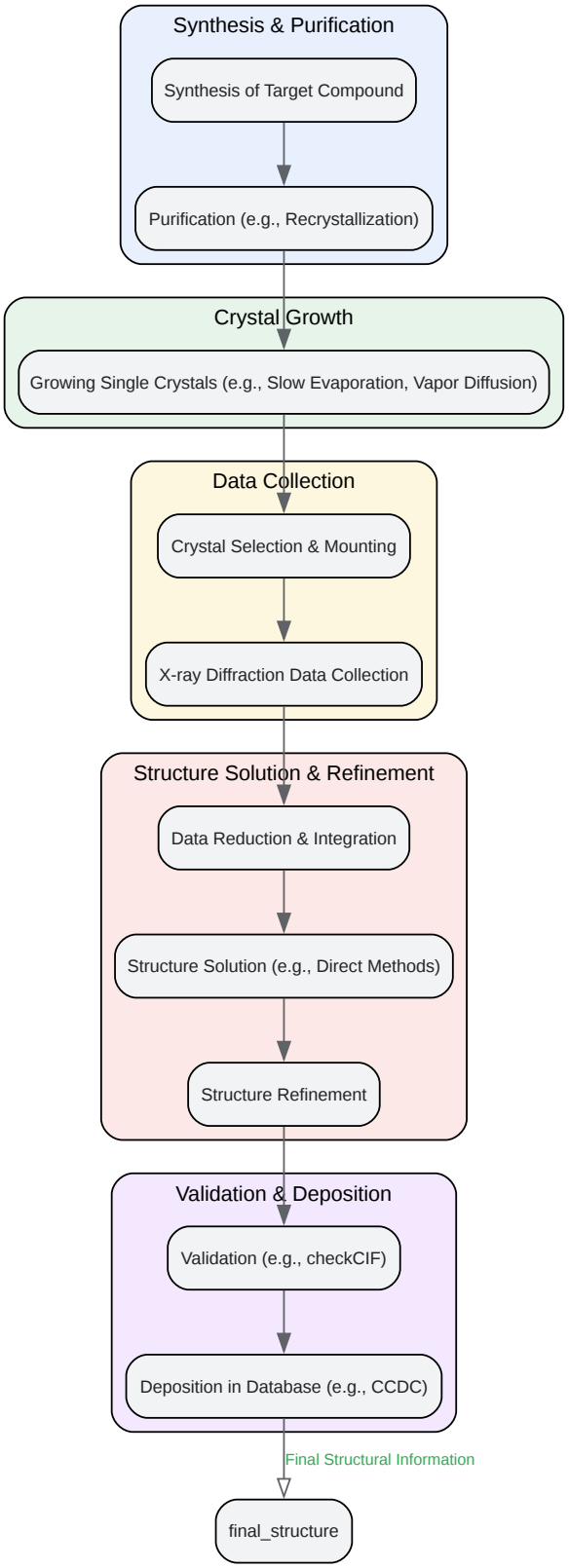

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Caption: A diagram illustrating the general workflow of single-crystal X-ray crystallography.

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Structural Analysis of Benzaldehyde Derivatives

While comprehensive crystallographic data for a wide range of **5-Chloro-4-hydroxy-2-methoxybenzaldehyde** complexes is not extensively available in public databases, we can gain significant insights by examining the crystal structures of closely related Schiff base complexes derived from substituted salicylaldehydes. Schiff bases, formed by the condensation of a primary amine with an aldehyde, are excellent ligands in coordination chemistry and are frequently studied for their biological activities.[1]

A notable example is the Schiff base compound N′-(5-Chloro-2-hydroxybenzylidene)-4-hydroxybenzohydrazide, formed from 5-chlorosalicylaldehyde.[2] In this structure, an intramolecular O—H···N hydrogen bond is observed, which plays a crucial role in stabilizing the molecular conformation.[2] Furthermore, intermolecular N—H···O and O—H···O hydrogen bonds link the molecules into a three-dimensional network.[2] This highlights the importance of hydrogen bonding in dictating the solid-state architecture of these molecules.

Another relevant structure is N′-(5-Chloro-2-hydroxybenzylidene)-2-methoxybenzohydrazide.[1] In this case, the dihedral angle between the two benzene rings is 20.6 (3)°.[1] The crystal structure reveals chains of molecules formed along the b-axis via intermolecular N—H···O hydrogen bonds.[1]

Comparative Crystallographic Data

To understand the influence of different substituents on the crystal packing and molecular geometry, it is instructive to compare the crystallographic parameters of various substituted benzaldehyde derivatives. The table below summarizes key data for a selection of these compounds.

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Parameter	N′-(5-Chloro-2-hydroxybenzylidene)-4-hydroxybenzohydrazide[2]	N′-(5-Chloro-2-hydroxybenzylidene)-2-methoxybenzohydrazide[1]	5-Chloro-2-hydroxybenzaldehyde[3][4]
Chemical Formula	$C_{14}H_{11}ClN_2O_3$	$C_{15}H_{13}ClN_2O_3$	$C_7H_5ClO_2$
Formula Weight	290.70	304.72	156.57
Crystal System	Orthorhombic	Orthorhombic	Monoclinic
Space Group	Pccn	Not specified	$P2_1$
a (Å)	9.423 (1)	15.392 (3)	3.8818 (5)
b (Å)	9.839 (1)	9.110 (2)	5.6515 (7)
c (Å)	13.770 (1)	20.128 (3)	15.204 (2)
α (°)	90	90	90
β (°)	90	90	93.176 (1)
γ (°)	90	90	90
Volume (Å^3)	1276.7 (2)	2822.4 (9)	333.0
Z	4	8	2
Temperature (K)	298	298	298

This comparison reveals how the addition of different hydrazide moieties to the 5-chlorosalicylaldehyde core leads to different crystal systems and packing arrangements. The larger size of the hydrazide groups results in significantly larger unit cell volumes.

Interpretation and Significance of Structural Data

The crystallographic data provides invaluable insights into the structure-property relationships of these compounds. The presence and nature of intermolecular interactions, such as hydrogen bonds and π-π stacking, are critical in determining properties like solubility, melting point, and ultimately, biological activity.

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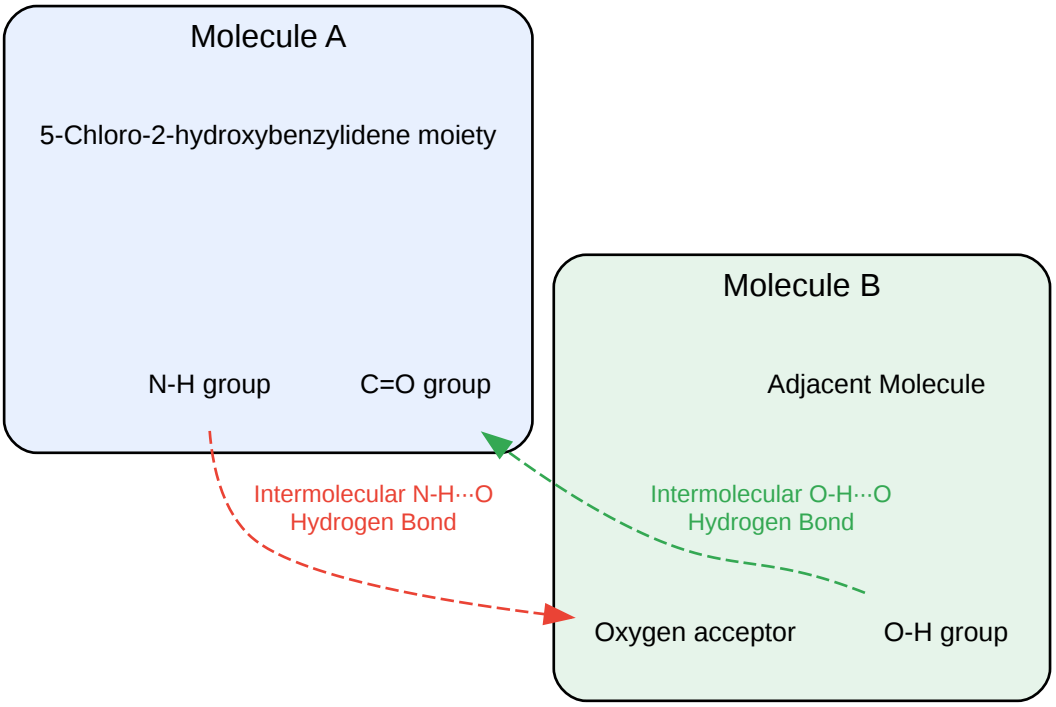
For instance, the intramolecular O—H···N hydrogen bond commonly observed in Schiff bases derived from salicylaldehydes locks the molecule into a planar conformation, which can be crucial for its ability to bind to a biological target. The intermolecular hydrogen bonds create a robust network, contributing to the stability of the crystalline solid.



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Caption: A diagram showing key intermolecular hydrogen bonds in Schiff base complexes.

Experimental Protocols

To ensure the reproducibility and integrity of research, detailed experimental protocols are essential.

Synthesis of a Representative Schiff Base Complex

This protocol is a generalized procedure based on the synthesis of N′-(5-Chloro-2-hydroxybenzylidene)-4-hydroxybenzohydrazide.[2]

- Reactant Preparation: Dissolve equimolar amounts (e.g., 0.5 mmol) of 5-chlorosalicylaldehyde and a suitable hydrazide (e.g., 4-hydroxybenzohydrazide) in a suitable

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solvent like methanol (20 ml).

- Reaction: The mixture is typically heated under reflux for a specified period (e.g., 30 minutes) to facilitate the condensation reaction.[1]
- Crystallization: Upon cooling the reaction mixture, the Schiff base product often precipitates out. The solid can be collected by filtration.
- Recrystallization: To obtain single crystals suitable for X-ray diffraction, the crude product should be recrystallized from an appropriate solvent (e.g., ethanol).[5] This is often achieved by slow evaporation of the solvent at room temperature.

Single-Crystal X-ray Diffraction Analysis

This is a generalized workflow for data collection and structure refinement.[5]

- Crystal Mounting: A suitable single crystal of the synthesized compound is carefully selected under a microscope and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in a single-crystal X-ray diffractometer. Data is collected at a specific temperature (e.g., 298 K) using a monochromatic X-ray source (e.g., Mo Kα radiation). A series of diffraction images are collected as the crystal is rotated.
- Data Reduction: The collected diffraction images are processed to integrate the reflection intensities and apply corrections for factors such as absorption.
- Structure Solution and Refinement: The crystal structure is solved using software packages like SHELXS97, which employs direct methods to determine the initial positions of the atoms.[1] The structural model is then refined using programs like SHELXL97, which minimizes the difference between the observed and calculated structure factors.[1]
- Validation: The final refined crystal structure is validated using tools like the IUCr's checkCIF service to ensure its geometric and crystallographic quality.[5] The data is then typically deposited in a public database such as the Cambridge Structural Database (CSD) to make it accessible to the scientific community.[6][7]

Conclusion

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X-ray crystallography provides an unparalleled level of detail into the molecular and supramolecular structure of **5-Chloro-4-hydroxy-2-methoxybenzaldehyde** complexes and their analogues. This guide has demonstrated how a comparative approach, grounded in robust experimental protocols, can elucidate the subtle interplay of substituent effects and intermolecular forces that govern the solid-state architecture of these compounds. For researchers in drug discovery and materials science, a thorough understanding of these crystallographic principles is not merely academic but a critical component in the rational design of novel molecules with desired properties and functions.

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